

# A Technical Guide to Cyanazine-d5 Analytical Standards: Commercial Sources and Purity Assessment

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## Compound of Interest

Compound Name: Cyanazine-d5

Cat. No.: B562985

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and purity assessment of **Cyanazine-d5** analytical standards. **Cyanazine-d5**, a deuterated analog of the triazine herbicide Cyanazine, serves as a critical internal standard for quantitative analysis in various matrices, including environmental and biological samples. Its accurate characterization is paramount for reliable and reproducible analytical results.

## Commercial Availability

**Cyanazine-d5** is available from several reputable suppliers of analytical reference materials. These standards are typically offered as neat materials or in solution at specified concentrations. Researchers should always request a Certificate of Analysis (CoA) for the specific lot they purchase to obtain the most accurate and detailed information.

Key Commercial Suppliers:

- LGC Standards
- HPC Standards
- MedchemExpress

- Clearsynth
- Achemtek
- CDN Isotopes
- Santa Cruz Biotechnology

## Purity of Cyanazine-d5 Analytical Standards

The purity of a **Cyanazine-d5** analytical standard is a critical parameter and is typically assessed and reported for both its chemical and isotopic purity.

- **Chemical Purity:** This refers to the percentage of the material that is **Cyanazine-d5**, exclusive of any chemical impurities or residual solvents. It is commonly determined by chromatographic techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC), often coupled with mass spectrometry (MS).
- **Isotopic Purity:** This specifies the percentage of the deuterated compound that contains the desired number of deuterium atoms (five in the case of **Cyanazine-d5**). It is a measure of the extent of deuterium incorporation and the absence of unlabeled or lesser-deuterated species. Isotopic purity is typically determined by mass spectrometry.

The table below summarizes typical purity specifications for commercially available **Cyanazine-d5** analytical standards, based on information from various suppliers. It is important to note that lot-specific values should always be obtained from the supplier's Certificate of Analysis.

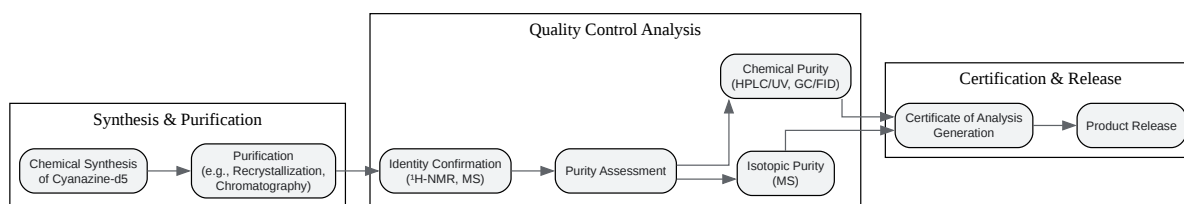
Supplier (Example)	Product Format	Chemical Purity	Isotopic Purity (atom % D)	Notes
Achemtek	Solution (100 µg/mL in Methanol)	≥98% <sup>[1]</sup>	Not specified	Purity stated as "98+%" <sup>[1]</sup> .
CDN Isotopes	Neat Solid	Not specified	99 atom % D <sup>[2]</sup>	
LGC Standards	Neat Solid or Solution	Lot-specific	Lot-specific	CoA must be requested <sup>[3]</sup> .
MedchemExpress	Neat Solid	Lot-specific	Lot-specific	CoA must be requested <sup>[4]</sup> .
HPC Standards	Solution (100 µg/mL in Acetone)	High-purity	Not specified	Described as "High-Purity Reference Materials".

## Experimental Protocols for Purity Assessment

The determination of the chemical and isotopic purity of **Cyanazine-d5** analytical standards involves rigorous analytical methodologies. Below are detailed, representative protocols for the analysis of **Cyanazine-d5** using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Quality Control Workflow for Cyanazine-d5 Analytical Standard

The following diagram illustrates a typical workflow for the quality control and certification of a **Cyanazine-d5** analytical standard.



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Caption: Quality control workflow for **Cyanazine-d5**.

## Gas Chromatography-Mass Spectrometry (GC-MS) for Chemical Purity and Identity

GC-MS is a robust technique for assessing the purity of volatile and semi-volatile compounds like Cyanazine.

### Methodology:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (e.g., single quadrupole or ion trap).
- Column: A non-polar or medium-polarity capillary column, such as a 30 m x 0.25 mm ID x 0.25 µm film thickness 5% phenyl-methylpolysiloxane column.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Inlet: Splitless injection at 250 °C.
- Oven Program:
  - Initial temperature: 100 °C, hold for 1 minute.
  - Ramp: 15 °C/min to 280 °C.

- Hold: 5 minutes at 280 °C.
- Mass Spectrometer:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Full scan (e.g., m/z 50-350) for identity confirmation and purity assessment against potential impurities. Selected Ion Monitoring (SIM) can be used for enhanced sensitivity.
- Sample Preparation: The **Cyanazine-d5** standard is accurately weighed and dissolved in a high-purity solvent such as ethyl acetate or acetone to a known concentration (e.g., 100 µg/mL).

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Chemical and Isotopic Purity

LC-MS/MS is a highly sensitive and selective technique for the analysis of non-volatile compounds and is particularly well-suited for determining isotopic purity.

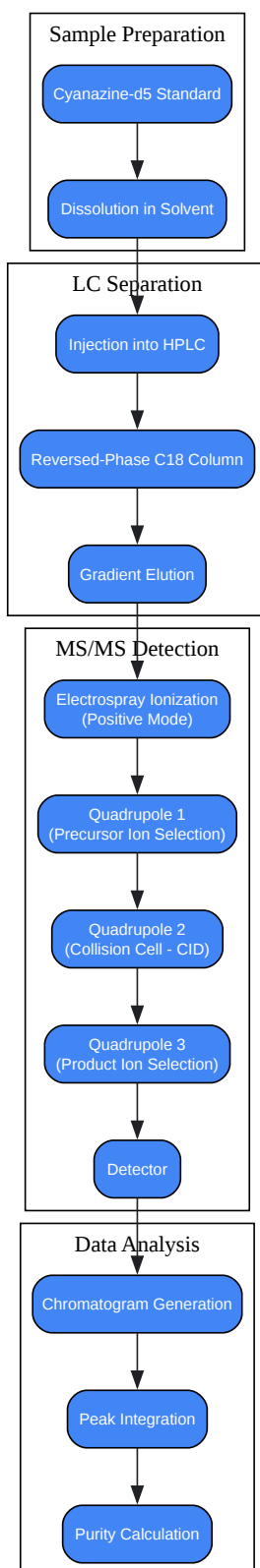
### Methodology:

- Instrumentation: A high-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer.
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm ID, 3 µm particle size).
- Mobile Phase:
  - A: Water with 0.1% formic acid or 5 mM ammonium acetate.
  - B: Methanol or acetonitrile with 0.1% formic acid.
- Gradient: A typical gradient would be from 10% B to 95% B over 10 minutes, followed by a hold and re-equilibration.
- Flow Rate: 0.3 mL/min.

- Injection Volume: 5  $\mu$ L.
- Mass Spectrometer:
  - Ionization Mode: Electrospray Ionization (ESI), positive ion mode.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM) is used for the highest selectivity and sensitivity.
    - For Chemical Purity: A transition specific to **Cyanazine-d5** is monitored (e.g., m/z 246.1  $\rightarrow$  174.1). The absence of peaks at the retention time of potential impurities is verified.
    - For Isotopic Purity: The MRM transitions for unlabeled Cyanazine (m/z 241.1  $\rightarrow$  169.1) and lesser-deuterated species are monitored alongside the d5-labeled compound. The relative responses are used to calculate the isotopic purity.
- Sample Preparation: The **Cyanazine-d5** standard is accurately weighed and dissolved in a suitable solvent (e.g., methanol or acetonitrile) to a concentration appropriate for LC-MS/MS analysis (e.g., 1  $\mu$ g/mL).

## Signaling Pathway for LC-MS/MS Analysis

The following diagram illustrates the logical flow of the LC-MS/MS analysis for purity assessment.



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Caption: LC-MS/MS analysis workflow.

## Conclusion

The selection and use of a high-purity **Cyanazine-d5** analytical standard are fundamental for the accuracy of analytical data in research and regulated environments. Researchers should source these standards from reputable suppliers and always refer to the lot-specific Certificate of Analysis. The experimental protocols outlined in this guide provide a framework for the robust analytical characterization of these essential reference materials.

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